

An In-depth Technical Guide on Ethyl 2-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxocyclohexanecarboxylate

Cat. No.: B158149

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This guide provides detailed information on the molecular properties of **ethyl 2-oxocyclohexanecarboxylate**, a significant compound in organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and other chemical sciences.

Core Molecular Data

Ethyl 2-oxocyclohexanecarboxylate is a versatile intermediate used in the synthesis of a wide range of pharmaceutical and agrochemical products. Its chemical properties are defined by its molecular structure and weight.

Property	Value
Molecular Formula	C9H14O3[1][2][3][4]
Molecular Weight	170.21 g/mol [1][2][3][4][5]

Logical Relationship of Molecular Properties

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its calculated mass (molecular weight).

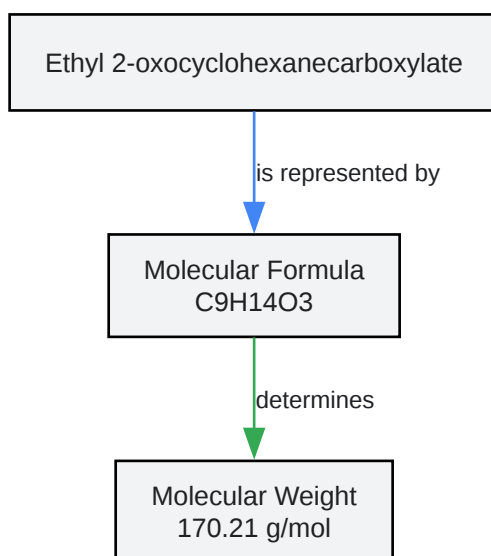


Figure 1. Molecular Property Relationship

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Figure 1. Relationship between compound name, formula, and molecular weight.

This document does not contain experimental protocols as the requested information was centered on the molecular weight and formula of the compound, which are fundamental, calculated properties.

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References

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